

Application Notes and Protocols: GSK180736A

Western Blot for p-MYPT1 Levels

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Compound of Interest

Compound Name: GSK180736A

Cat. No.: B1672363

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Introduction

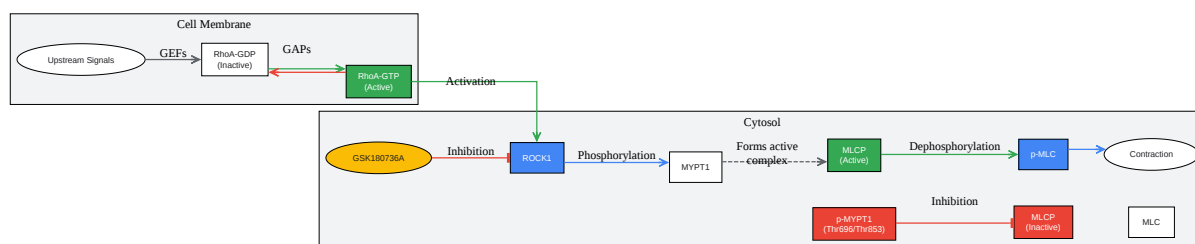
GSK180736A is a potent inhibitor of Rho-associated coiled-coil containing protein kinase 1 (ROCK1) with an IC₅₀ of 100 nM.[1] It also exhibits inhibitory activity against G protein-coupled receptor kinase 2 (GRK2). The ROCK signaling pathway plays a crucial role in regulating cellular processes such as cell shape, motility, and smooth muscle contraction. A key downstream effector of ROCK is the Myosin Phosphatase Targeting Subunit 1 (MYPT1), a regulatory subunit of Myosin Light Chain Phosphatase (MLCP). ROCK1-mediated phosphorylation of MYPT1 at specific threonine residues, primarily Thr696 and Thr853, inhibits MLCP activity. This inhibition leads to an increase in the phosphorylation of the myosin light chain, promoting actin-myosin contractility.

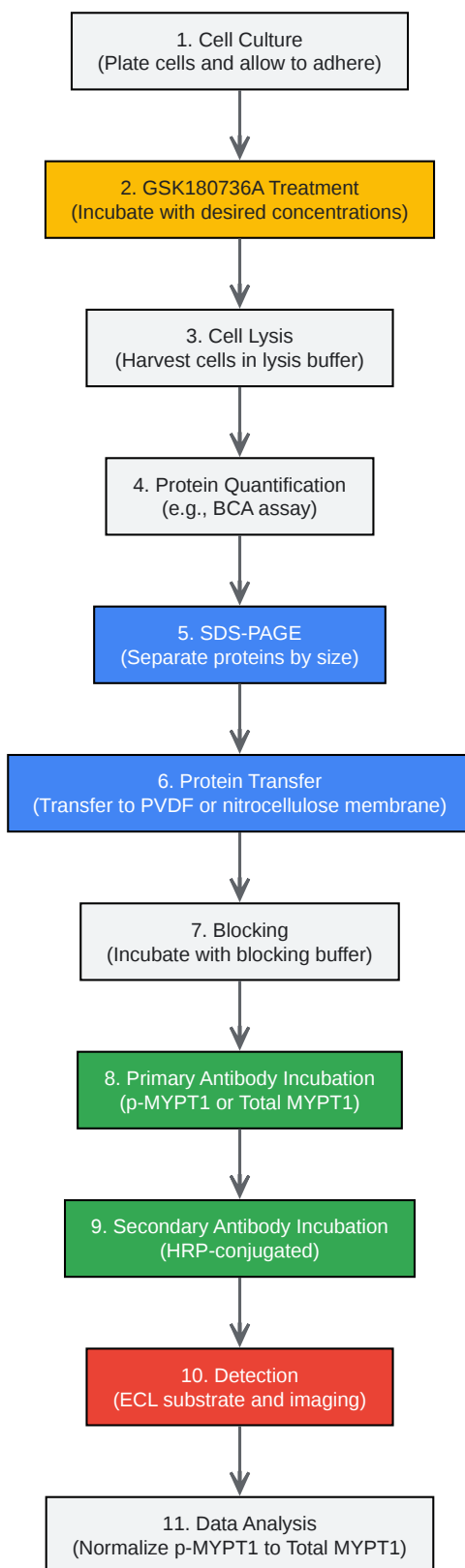
These application notes provide a detailed protocol for utilizing **GSK180736A** to investigate the ROCK signaling pathway by assessing the phosphorylation status of MYPT1 (p-MYPT1) via Western blot.

Signaling Pathway

The RhoA/ROCK/MYPT1 signaling cascade is a central regulatory mechanism for actomyosin contractility. Upon activation by upstream signals, the small GTPase RhoA activates ROCK1. Activated ROCK1 then phosphorylates MYPT1 at inhibitory sites, leading to the functional inactivation of MLCP. This results in a net increase in myosin light chain phosphorylation and

subsequent cellular contraction. **GSK180736A**, as a ROCK1 inhibitor, is expected to decrease the phosphorylation of MYPT1.





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References

- 1. medchemexpress.com [medchemexpress.com]
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